

2-(Nitroimino)imidazolidine chemical properties and structure

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Compound of Interest

Compound Name: 2-(Nitroimino)imidazolidine

Cat. No.: B8817533

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An In-depth Technical Guide on **2-(Nitroimino)imidazolidine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Nitroimino)imidazolidine, also known by its tautomeric name 2-nitroamino-2-imidazoline, is a heterocyclic compound with significant relevance in the agrochemical and pharmaceutical sectors.^[1] Its primary recognition comes from its role as a crucial intermediate in the synthesis of neonicotinoid insecticides, most notably imidacloprid.^{[1][2]} The structural features of **2-(nitroimino)imidazolidine**, specifically the imidazolidine ring and the nitroimino group, also suggest potential applications in medicinal chemistry and materials science.^{[1][3]} This document provides a comprehensive overview of its chemical properties, structure, synthesis, and potential biological activities, serving as a technical resource for professionals in research and development.

Chemical Properties and Structure

Physicochemical Properties

The fundamental physicochemical properties of **2-(nitroimino)imidazolidine** are summarized in the table below. The compound typically appears as a white to almost white crystalline powder.^{[1][3]}

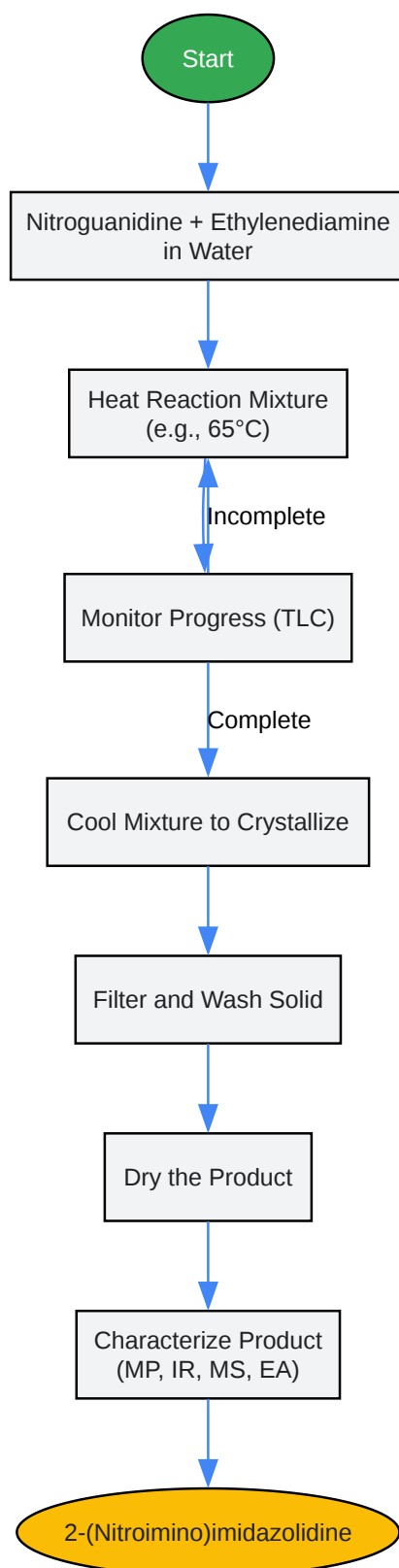
Property	Value	Reference(s)
CAS Number	5465-96-3	[1][2][3][4]
Molecular Formula	C ₃ H ₆ N ₄ O ₂	[2][3][4]
Molecular Weight	130.11 g/mol	[3][4][5]
Melting Point	216-222 °C	[2][3][4]
Boiling Point	255.1 ± 23.0 °C (Predicted)	[4][6]
Density	1.81 ± 0.1 g/cm ³ (Predicted)	[6][7]
Appearance	White to almost white crystalline powder	[1][3]
Solubility	Soluble in hot water and cold alkaline solutions; slightly soluble in cold water, ethanol, acetone, DMSO, and methanol; insoluble in ether.	[2][6][7]
pKa	8.55 ± 0.20 (Predicted)	[6]
Purity	≥ 98% (HPLC)	[1][3]
Synonyms	2-Nitroamino-2-imidazoline, N-Nitroimidazolidin-2-imine, N-nitroimino imidazole (NNII)	[4][8][6]

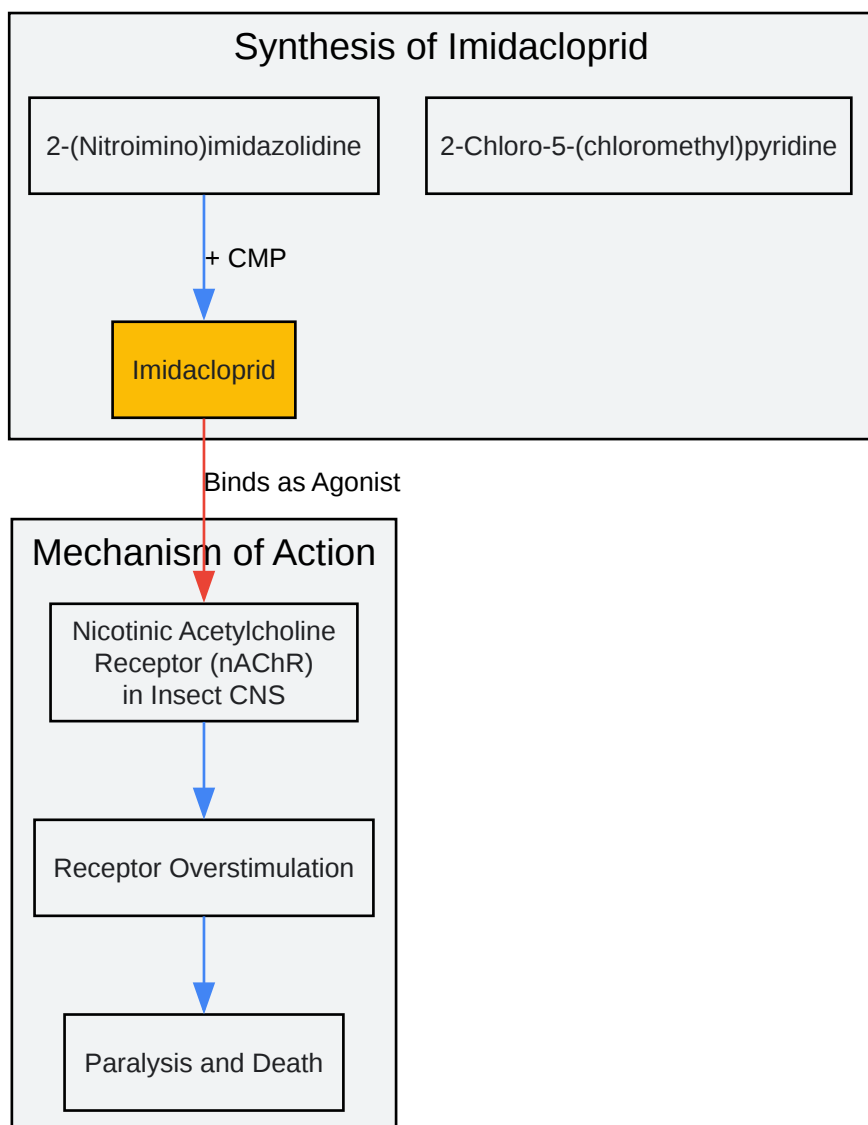
Chemical Structure and Tautomerism

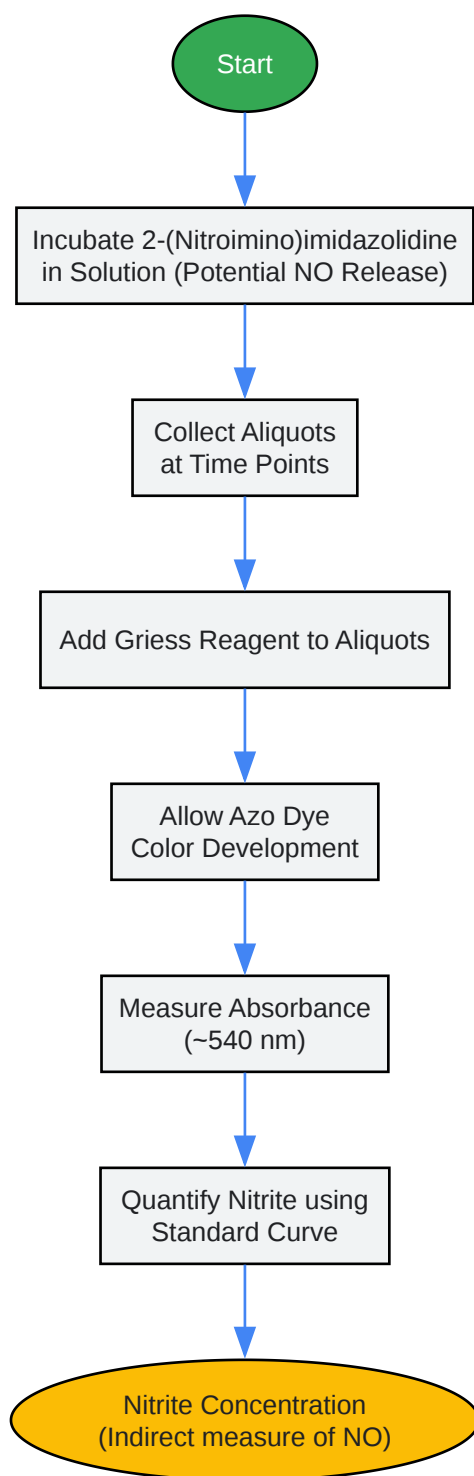
2-(Nitroimino)imidazolidine exists in a tautomeric equilibrium between the nitroimine form (N-nitroimidazolidin-2-imine) and the nitramino form (2-nitroamino-2-imidazoline).[1][8][9] This is a type of proton-transfer tautomerism where a hydrogen atom oscillates between two nitrogen atoms, accompanied by a shift in the double bond.[10] While both forms may exist, the specific conditions such as solvent and temperature can influence the equilibrium.[10]

Structural elucidation of imidazolidine derivatives is typically achieved through techniques such as X-ray crystallography for determining the solid-state structure, and Nuclear Magnetic

Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) for confirming the structure in solution and analyzing its composition.[\[11\]](#)[\[12\]](#)[\[13\]](#)







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